chlorobutanol synthesis from chloroform and acetone

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Compound Focus: **Chlorobutanol**

CAS No.: 57-15-8

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Reaction Principle and Mechanism

Chlorobutanol (also known as 1,1,1-trichloro-2-methyl-2-propanol) is synthesized by a nucleophilic addition reaction. The process involves acetone and chloroform in the presence of a strong base, such as potassium hydroxide (KOH) [1].

The generally accepted reaction mechanism is as follows:

- **Formation of the Nucleophile:** Potassium hydroxide deprotonates chloroform, generating the trichloromethyl anion (carbanion).
- **Nucleophilic Attack:** The trichloromethyl anion attacks the carbonyl carbon of acetone.
- **Protonation:** The resulting alkoxide intermediate is protonated, yielding **chlorobutanol** [1].

The diagram below illustrates this reaction mechanism.

*Diagram of the reaction mechanism for **chlorobutanol** synthesis.*

Synthesis Protocols and Optimization

The table below compares the standard laboratory procedure with two optimized protocols from the literature, highlighting key variables that impact yield.

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Parameter	Standard Lab Procedure [1]	Optimized Synthesis (Ho & Wang, 1959) [2] [3]	Improved Synthesis (Saljoughian et al., 1983) [4]
Molar Ratio ($CHCl_3$:Acetone:KOH)	~1:2.5:0.7 (inferred from mass)	**1:5:0.27**	Optimized (specific ratio not stated in abstract)
Reaction Temperature	Below 0°C during KOH addition	**-5°C to 2°C**	Varied and optimized
Key Procedure	Stir below 0°C, add KOH over 6 hours, then stir at room temp for 3.6 hours.	Add powdered KOH to a cooled mixture.	Variation of time, temperature, catalyst, and reactant amounts.
Reported Yield	Not specified	**66.5%**	**71%**

Detailed Experimental Procedure

Based on the standard laboratory method, the synthesis can be carried out as follows [1]:

- **Chemicals:** Acetone, Chloroform, Potassium Hydroxide (solid).
- **Apparatus:** Round bottom flask, Mechanical stirrer, Measuring cylinder, Funnel, Glass rod, Ice bath, Distillation setup.

Step-by-step Instructions:

- **Mixing:** Place 50 g of acetone and 100 g of chloroform in a round-bottom flask. Begin continuous mechanical stirring and cool the mixture to **below 0°C** using an ice bath.
- **Catalyst Addition:** Gradually add 32.5 g of solid potassium hydroxide to the cooled mixture over a period of **6 hours** while maintaining the low temperature and continuous stirring.
- **Post-Reaction Stirring:** After the addition is complete, allow the reaction mixture to stand at room temperature for a further **3.6 hours** with continuous stirring.
- **Filtration:** Filter the mass to remove solid residues. Wash the residues with a small amount of acetone and combine this wash with the main filtrate.
- **Distillation:** Distill the combined filtrate to recover excess chloroform and acetone. Collect the fraction that distills between **165°C and 172°C** separately. This is the crude **chlorobutanol**.
- **Isolation and Purification:** Pour the distillate into water. A solid should separate. Filter off this solid and recrystallize it from a mixture of alcohol (ethanol) and water to obtain pure **chlorobutanol** as

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white, glistening crystals.

Characterization and Safety Data

Physicochemical Properties

- **Appearance:** White, glistening crystals [1].
- **Melting Point:** When anhydrous, it melts at **96–97°C** [1].
- **Solubility:** It is soluble in water and 90% ethyl alcohol [1].
- **Volatility:** The compound is extremely volatile, even at ordinary temperatures [1].

Toxicological Profile

A 2022 in vivo oral toxicity study in rats provides critical safety data for handling [5]:

- **Single-Dose Toxicity:** The Approximate Lethal Dose (ALD) was found to be **over 250 mg/kg** body weight.
- **Repeated-Dose Toxicity (28-day):**
  - The No Adverse Effect Level (NOAEL) was determined to be over **50 mg/kg/day** for female rats and over **12.5 mg/kg/day** for male rats.
  - Target organs for toxicity were identified as the **liver and kidneys**, with histopathological changes observed and significant increases in relative organ weights at higher doses (100 mg/kg/day).

Professional Application Notes

- **Yield Optimization:** The historical data shows that yield is highly sensitive to stoichiometry and temperature. Using a significant excess of acetone and maintaining a tightly controlled sub-zero temperature can increase the yield to over 65% [2] [3]. The 1983 study confirms that systematic optimization of these parameters can push yields even higher, to 71% [4].
- **Pharmaceutical Context: Chlorobutanol** is used as a preservative in multidose containers for injectables and eye drops due to its broad-spectrum antimicrobial activity. Be aware that its efficacy can be reduced if complexed with other formulation components [6].
- **Safety in Handling:** The toxicity data underscores the need for careful handling in a well-ventilated laboratory using appropriate personal protective equipment (PPE) to avoid ingestion or prolonged

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exposure, given the identified target organ toxicity [5].

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